

Section 1: Chemical Profile & Hazard Assessment

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Compound of Interest

Compound Name: SNAP 5089

Cat. No.: B1682095

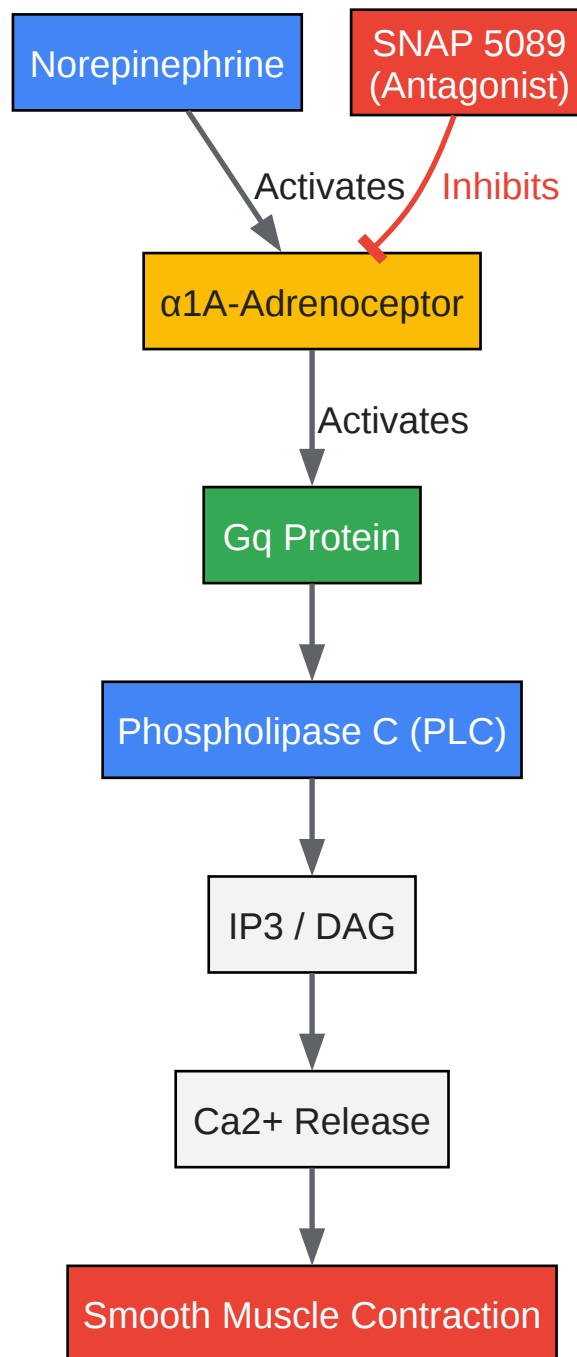
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Before initiating any disposal protocol, it is critical to understand the physicochemical properties of the compound. **SNAP 5089** is typically supplied as a lyophilized powder and reconstituted in organic solvents like DMSO for in vitro and in vivo assays [1].

Property	Specification
Chemical Name	5-[[[3-(4,4-Diphenyl-1-piperidinyl)propyl]amino]carbonyl]-1,4-dihydro-2,6-dimethyl-4-(4-nitrophenyl)-3-pyridinecarboxylic acid methyl ester hydrochloride
CAS Number	157066-77-8 (HCl salt) / 157066-76-7 (Free base)
Molecular Weight	645.19 g/mol (HCl salt) / 608.73 g/mol (Free base)
Molecular Formula	C ₃₆ H ₄₀ N ₄ O ₅ ·HCl
Primary Target	α ₁ A-adrenoceptor (K _i = 0.35 nM)
Purity	≥98% (HPLC)

Section 2: Mechanistic Causality – Why Strict Disposal is Required

SNAP 5089 displays >600-fold selectivity for the α₁A-adrenoceptor over other adrenoceptor subtypes. In biological systems, it competitively inhibits norepinephrine-induced smooth muscle contractions. Because of its nanomolar binding affinity (K_i = 0.35 nM), even trace amounts of active compound in wastewater can act as an endocrine and cardiovascular disruptor in aquatic organisms. Standard drain disposal is strictly prohibited; the complex aromatic ring structure requires high-temperature chemical incineration (>1000°C) to ensure complete molecular destruction without generating toxic byproducts [2].



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Fig 1: **SNAP 5089** competitive inhibition of the α 1A-adrenoceptor signaling pathway.

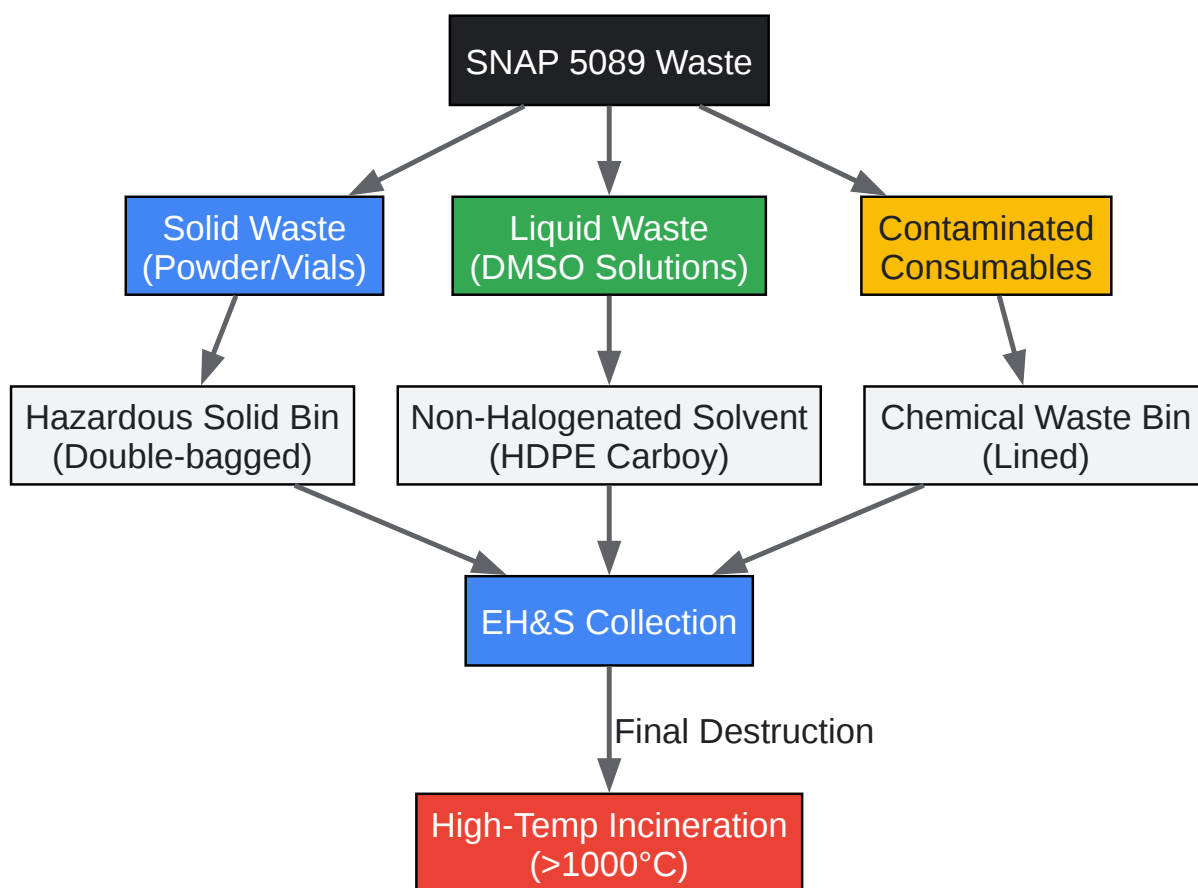
Section 3: Risk Mitigation & Personal Protective Equipment (PPE)

Because **SNAP 5089** is highly active and frequently dissolved in Dimethyl Sulfoxide (DMSO)—a carrier solvent that rapidly penetrates the epidermal barrier and transports dissolved solutes directly into the bloodstream—PPE must be selected to mitigate both particulate inhalation and solvent exposure.

- **Respiratory Protection:** Weighing of the lyophilized powder must occur within a Class II Biological Safety Cabinet (BSC) or a dedicated powder weighing hood to prevent inhalation of aerosolized particulates.
- **Dermal Protection:** Double-gloving with nitrile gloves (minimum 5 mil thickness) is mandatory. Causality Check: If DMSO splashes onto the outer glove, it must be removed and replaced immediately, as DMSO will degrade nitrile and permeate to the skin within minutes.
- **Eye Protection:** ANSI-approved chemical splash goggles.

Section 4: Step-by-Step Disposal Protocols

Waste segregation is the most critical step in laboratory disposal. Mixing incompatible waste streams can lead to exothermic reactions or regulatory fines.



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Fig 2: Step-by-step segregation and disposal workflow for **SNAP 5089** laboratory waste.

Protocol A: Solid Waste Disposal (Powder & Empty Vials)

- Segregation: Place empty vials, broken glass, or unused powder into a sealable, puncture-resistant hazardous waste container.
- Containment: Double-bag the container using 4-mil polyethylene bags to prevent particulate escape during transit.
- Labeling: Affix a GHS-compliant label specifying: "Toxic Organic Solid Waste - Contains **SNAP 5089** (α 1A-adrenoceptor antagonist)".

- Validation: Verify the seal integrity by gently compressing the outer bag to check for air leaks before transferring to the Environmental Health & Safety (EH&S) collection area.

Protocol B: Liquid Waste Disposal (DMSO/Ethanol Stock Solutions)

- Segregation: Transfer liquid waste into a designated "Non-Halogenated Organic Solvent" waste carboy made of High-Density Polyethylene (HDPE). Do not mix with strong oxidizers or halogenated solvents.
- Volume Control: Never fill the carboy beyond 80% capacity. This void space is a self-validating safety measure that accommodates vapor expansion if ambient lab temperatures fluctuate.
- Secondary Containment: Store the carboy in a secondary spill tray away from direct light and heat sources.
- Labeling: Clearly list all constituents and their approximate percentages on the waste manifest (e.g., "DMSO 99%, **SNAP 5089** <1%").

Protocol C: Contaminated Consumables (Tips, Tubes, PPE)

- Collection: Discard pipette tips, microcentrifuge tubes, and contaminated outer gloves into a dedicated, chemically compatible waste bin lined with a heavy-duty bag.
- Deactivation Warning: Do not attempt to autoclave this waste. Autoclaving chemical waste can volatilize toxic compounds and expose facility staff to hazardous vapors. Route directly for chemical incineration.

Section 5: Spill Response & Decontamination Workflow

In the event of an accidental spill, immediate containment is required to prevent aerosolization or surface permeation.

- For Dry Powder Spills: Do not sweep dry powder, as the mechanical action generates inhalable aerosols. Instead, gently cover the spill with damp absorbent paper (using water or a 10% ethanol solution) to suppress dust. Carefully scoop the wet absorbent material into a hazardous waste bag using a disposable spatula. Wash the area thoroughly with soap and water.
- For Liquid Spills (DMSO Solutions): Apply a commercial chemical absorbent pad or vermiculite to the spill. Once the liquid is fully absorbed, collect the material using non-sparking tools. Clean the surface with a strong detergent solution, as DMSO leaves a residue that can solubilize other latent laboratory contaminants.

References

- Title: SNAP5089 Ligand Page Source: IUPHAR/BPS Guide to PHARMACOLOGY URL: [\[Link\]](#)

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